

# Proper Disposal Procedures for SJB2-043

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## Compound of Interest

Compound Name: SJB2-043

Cat. No.: B1680999

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The following provides essential safety and logistical information for the proper disposal of **SJB2-043**, a deubiquitinase inhibitor. This guidance is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices and environmental compliance.

## Disposal and Handling Plan

Proper disposal of **SJB2-043** is critical to maintain a safe laboratory environment and prevent environmental contamination. As a solid powder, **SJB2-043** requires careful handling to avoid dust generation. When dissolved in solvents such as DMSO, it should be treated as a chemical waste stream.

## Step-by-Step Disposal Protocol:

- Consult Safety Data Sheet (SDS): Always refer to the manufacturer-specific SDS for the most detailed and up-to-date disposal and handling information. Safety Data Sheets are available from suppliers such as MedchemExpress, Probechem, and MyBioSource.<sup>[1][2][3]</sup>
- Personal Protective Equipment (PPE): Before handling, ensure appropriate PPE is worn, including safety glasses or goggles, gloves, and a lab coat.
- Solid Waste Disposal:
  - Collect waste **SJB2-043** powder in a clearly labeled, sealed, and compatible container.

- Label the container as "Hazardous Waste" and include the chemical name: "**SJB2-043** (2-phenyl-naphth[2,3-d]oxazole-4,9-dione)".
- Store the waste container in a designated hazardous waste accumulation area.
- Arrange for pickup and disposal through your institution's Environmental Health & Safety (EHS) office or a licensed chemical waste disposal service.[4][5]
- Solution Waste Disposal:
  - Collect solutions containing **SJB2-043** (e.g., in DMSO) in a sealed, compatible container labeled for flammable liquid waste.
  - The label should clearly state "Hazardous Waste, Flammable" and list the contents, for example, "**SJB2-043** in DMSO".
  - Do not dispose of **SJB2-043** solutions down the drain.[4]
  - Manage the waste container according to your institution's hazardous waste procedures, including arranging for professional disposal.[5]
- Contaminated Labware:
  - Dispose of grossly contaminated disposable labware (e.g., pipette tips, tubes) as solid chemical waste.
  - Decontaminate non-disposable glassware with an appropriate solvent before washing.

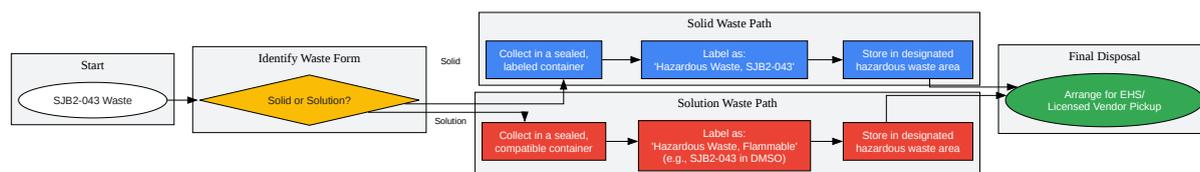
## Quantitative Data Summary

The following table summarizes key quantitative data for **SJB2-043**, compiled from various suppliers and research articles.

Parameter	Value	Source
Molecular Weight	275.26 g/mol	[2][3]
Formula	C17H9NO3	[2][3]
Appearance	Solid Powder	[2][3]
Purity	>99% (Varies by supplier)	[3]
IC50 (USP1/UAF1)	544 nM (0.544 μM)	[1][2][6]
EC50 (K562 cells)	~1.07 μM	[2][6]
Solubility in DMSO	10 mM or ~3.33 mg/mL	[2][3]
Storage (Solid)	-20°C for 12 months; 4°C for 6 months	[2]
Storage (In Solvent)	-80°C for 6 months; -20°C for 6 months	[2]

## Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **SJB2-043**.



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Caption: Decision workflow for the disposal of **SJB2-043** waste.

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## References

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